

Ceplignan: A Technical Guide to its Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ceplignan

Cat. No.: B12391908

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Introduction

Ceplignan, a lignan derivative, is a polyphenolic compound of significant interest in the pharmaceutical and cosmetic industries. Sourced from plants, **Ceplignan** has demonstrated potential as an antioxidant and anti-inflammatory agent, making it a valuable subject of research for the development of therapeutic agents targeting a range of conditions, including inflammatory diseases, neurodegenerative disorders, and oxidative stress-related pathologies. This technical guide provides an in-depth overview of the core physical and chemical properties of **Ceplignan**, detailed experimental protocols for their determination, and a visualization of its potential biological signaling pathways.

Chemical and Physical Properties

The fundamental chemical and physical characteristics of **Ceplignan** are summarized below. Quantitative data is presented in structured tables for clarity and ease of comparison.

Table 1: Chemical Identification of Ceplignan

Identifier	Value
IUPAC Name	(2S,3R)-2-(4-hydroxy-3-methoxyphenyl)-3-(hydroxymethyl)-7-methoxy-2,3-dihydro-1-benzofuran-5-carboxylic acid[1]
CAS Number	185244-78-4[2][3][4]
Molecular Formula	C ₁₈ H ₁₈ O ₇ [2]
Molecular Weight	346.33 g/mol [5]
InChI Key	MRHRLMTUTXWEQP-BLLLJJGKSA-N[1]
SMILES	<chem>COC1=CC(=CC2=C1O--INVALID-LINK--C3=CC(=C(C=C3)O)OC)C(=O)O</chem> [1]

Table 2: Physicochemical Properties of Ceplignan

Property	Value	Source
Physical Description	Powder[3]	Experimental
Boiling Point	540.6 ± 50.0 °C at 760 mmHg	Computed
XLogP3	1.7[1]	Computed
Topological Polar Surface Area	105 Å ² [1]	Computed
Heavy Atom Count	25[1]	Computed
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone[3]	Experimental

Note: Experimental values for melting point and density are not readily available in the public domain. The boiling point is a computed value and should be treated as an estimate.

Experimental Protocols

Detailed methodologies for the determination of key physical and chemical properties are outlined below. These represent standard laboratory procedures applicable to **Ceplignan**.

Determination of Melting Point

The melting point of a solid is a critical indicator of its purity.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes
- Mortar and pestle

Procedure:

- A small, finely powdered sample of **Ceplignan** is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate (e.g., 10-20°C/minute) for an initial approximate determination.
- A second, more precise measurement is performed with a fresh sample, heating at a slower rate (1-2°C/minute) as the temperature approaches the approximate melting point.
- The temperature range from the appearance of the first liquid droplet to the complete liquefaction of the sample is recorded as the melting point range. A narrow range is indicative of high purity.

Determination of Solubility

Understanding the solubility of **Ceplignan** is crucial for its formulation and application in various assays.

Apparatus:

- Glass vials or test tubes
- Vortex mixer

- Water bath sonicator
- Analytical balance

Procedure:

- A known mass of **Ceplignan** (e.g., 1 mg) is added to a specific volume of a solvent (e.g., 1 mL) in a glass vial.
- The mixture is vortexed for 1-2 minutes at room temperature.
- If the compound does not dissolve, the vial is placed in a water bath sonicator for 5-10 minutes.
- If still undissolved, the mixture can be gently warmed (e.g., to 37°C) to facilitate dissolution.
- The solubility is determined by visual inspection for a clear solution without any visible particles. The process is repeated with different solvents to establish a solubility profile.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are powerful tools for the structural elucidation of organic molecules like **Ceplignan**. While specific spectra for **Ceplignan** are not publicly available, a general protocol for obtaining such data is as follows.

Apparatus:

- NMR spectrometer (e.g., 400 MHz or higher)
- NMR tubes
- Deuterated solvents (e.g., CDCl_3 , DMSO-d_6)

Procedure for ^1H and ^{13}C NMR:

- A few milligrams of **Ceplignan** are dissolved in a suitable deuterated solvent in an NMR tube.
- The sample is placed in the NMR spectrometer.

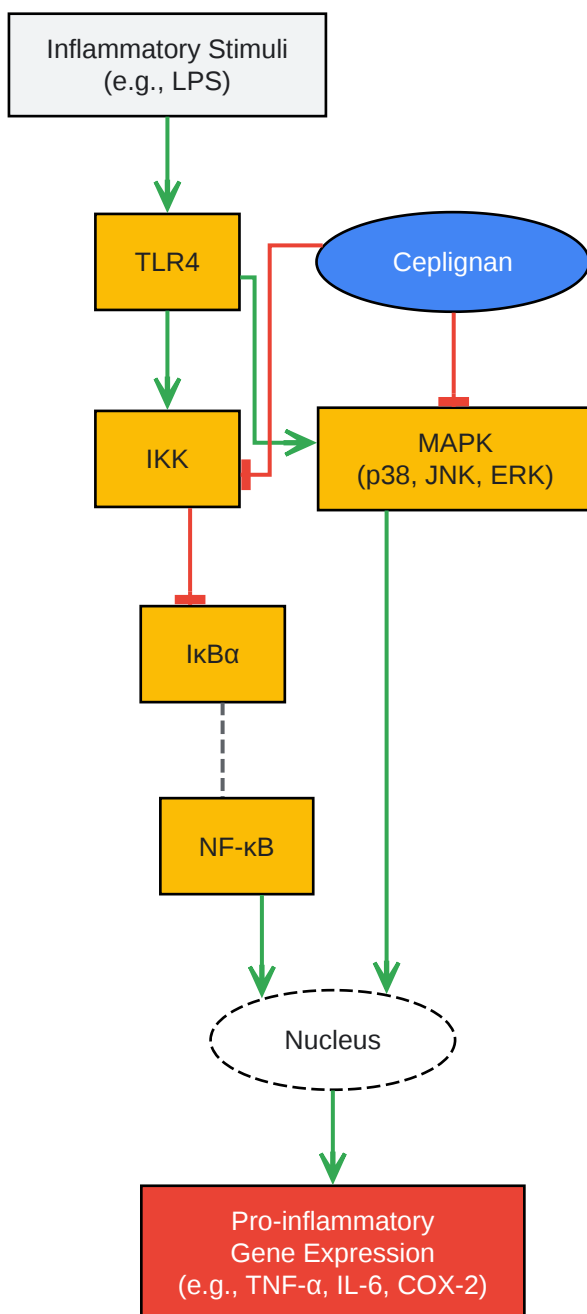
- For ^1H NMR, the spectrum is acquired, providing information on the number of different types of protons, their chemical environments, and their neighboring protons through chemical shifts, integration, and spin-spin splitting patterns.
- For ^{13}C NMR, a proton-decoupled spectrum is typically acquired, showing a single peak for each unique carbon atom in the molecule. The chemical shift of each peak provides information about the electronic environment of the carbon atom.
- Advanced NMR techniques such as COSY, HSQC, and HMBC can be employed to further elucidate the complete molecular structure and assign all proton and carbon signals.

Potential Biological Signaling Pathways

Ceplignan's reported anti-inflammatory and antioxidant activities suggest its interaction with key cellular signaling pathways. The following diagrams, generated using the DOT language, illustrate the plausible mechanisms of action.

Anti-Inflammatory Action of Ceplignan

Ceplignan may exert its anti-inflammatory effects by inhibiting the pro-inflammatory NF- κ B and MAPK signaling pathways.

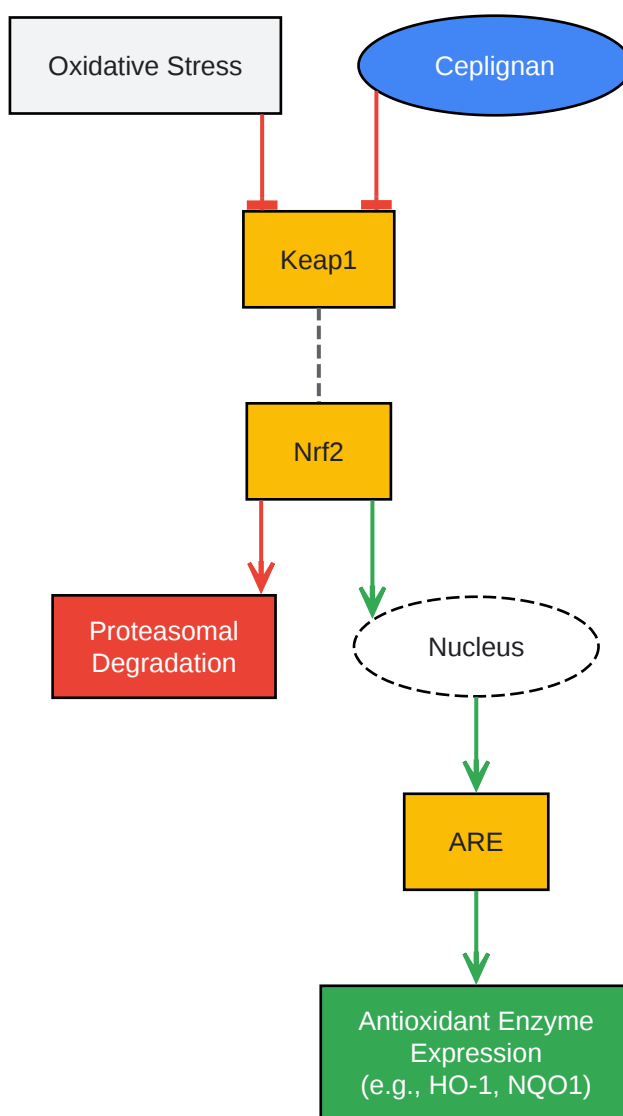


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Caption: **Ceplignan**'s proposed anti-inflammatory mechanism.

Antioxidant Action of Ceplignan

The antioxidant properties of **Ceplignan** may be mediated through the activation of the Nrf2 signaling pathway, a key regulator of cellular antioxidant responses.

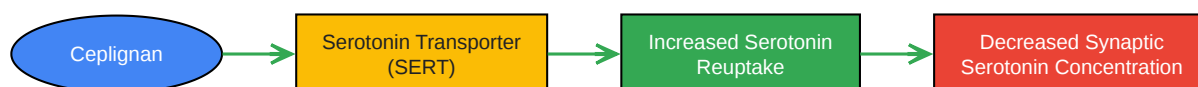


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Caption: **Ceplignan's** proposed antioxidant mechanism.

Enhancement of SERT Activity by Ceplignan

Ceplignan has been reported to enhance the activity of the Serotonin Transporter (SERT), which is crucial for regulating serotonin levels in the brain. The exact mechanism is still under investigation, but a simplified logical workflow is presented below.



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Caption: Logical workflow of **Ceplignan**'s effect on SERT.

Conclusion

Ceplignan is a promising natural compound with multifaceted biological activities. This guide has provided a comprehensive summary of its known physical and chemical properties, along with standardized protocols for their experimental determination. The visualized signaling pathways offer a conceptual framework for understanding its potential anti-inflammatory and antioxidant mechanisms of action, as well as its influence on serotonergic neurotransmission. Further research is warranted to fully elucidate the therapeutic potential of **Ceplignan** and to establish its detailed pharmacological profile.

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- To cite this document: BenchChem. [Ceplignan: A Technical Guide to its Physical and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12391908#physical-and-chemical-properties-of-ceplignan]

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